

physical and chemical properties of 2,2-Dimethyl-1,3-dioxane

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Compound of Interest

Compound Name: 2,2-Dimethyl-1,3-dioxane

Cat. No.: B13969650

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An In-depth Technical Guide to 2,2-Dimethyl-1,3-dioxane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **2,2-Dimethyl-1,3-dioxane** (CAS No. 695-30-7), a cyclic acetal used in organic synthesis. The document details its key characteristics, experimental protocols for its synthesis, and its chemical reactivity, presented in a format tailored for a technical audience.

Core Physical and Chemical Properties

2,2-Dimethyl-1,3-dioxane is a heterocyclic organic compound featuring a six-membered dioxane ring. It is structurally characterized by two methyl groups attached to the C2 position, which is an acetal carbon. This structure dictates its physical properties and chemical behavior, particularly its stability and reactivity profile.

Property	Value	Source
IUPAC Name	2,2-dimethyl-1,3-dioxane	[1]
CAS Number	695-30-7	[1][2]
Molecular Formula	C ₆ H ₁₂ O ₂	[1][2]
Molecular Weight	116.16 g/mol	[1]
Canonical SMILES	CC1(OCCCCO1)C	[1]
InChI Key	RPLSBADGISFNSI- UHFFFAOYSA-N	[1][2]

The experimental data for **2,2-Dimethyl-1,3-dioxane** is sparse in readily available literature, and it is often confused with its more common isomer, 2,2-Dimethyl-1,3-dioxolane (a five-membered ring). The following table summarizes the available quantitative data.

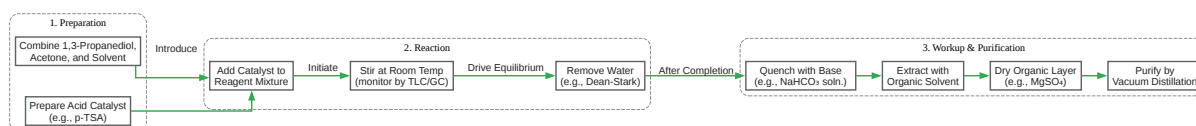
Property	Value	Unit	Notes	Source
Boiling Point	124.5 ± 1.5	°C	Converted from 397.65 ± 1.50 K	[3]
Melting Point	-31.35	°C	Converted from 241.80 K	[3]
Density	Not Available	g/cm ³	Experimental data not found in the searched literature. Care should be taken not to use the value for the dioxolane isomer (~0.926 g/cm ³).	
Refractive Index	Not Available		Experimental data not found in the searched literature. Care should be taken not to use the value for the dioxolane isomer (~1.398 at 20°C).	
LogP (Octanol/Water)	1.159		Experimentally determined value. A computed value of 0.8 is also reported.	[1][3]
Water Solubility	Sparingly Soluble	Log ₁₀ WS of	-1.01 has been reported. Miscible with	[4]

common organic
solvents.

Synthesis and Experimental Protocols

The most common and direct method for synthesizing **2,2-Dimethyl-1,3-dioxane** is the acid-catalyzed acetalization of 1,3-propanediol with acetone or an acetone equivalent like 2,2-dimethoxypropane.

The logical flow for the synthesis involves the preparation of reagents, the catalyzed reaction to form the cyclic acetal, and subsequent workup and purification to isolate the final product.



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